

# p-[(p-aminophenyl)azo]benzoic acid CAS number and safety data sheet (SDS)

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## Compound of Interest

Compound Name: *p-[(p-aminophenyl)azo]benzoic acid*

Cat. No.: B3422539

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## Technical Guide: p-[(p-aminophenyl)azo]benzoic acid (CAS: 6925-48-0)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical compound **p-[(p-aminophenyl)azo]benzoic acid**, identified by the CAS number 6925-48-0. This document outlines its chemical and physical properties, safety and handling information, and a detailed experimental protocol for its synthesis.

## Chemical Identification and Properties

**p-[(p-aminophenyl)azo]benzoic acid** is an azo compound characterized by the presence of a diazenyl group (-N=N-) connecting a p-aminophenyl group to a benzoic acid moiety.

Table 1: Physical and Chemical Properties of **p-[(p-aminophenyl)azo]benzoic acid**[\[1\]](#)[\[2\]](#)

Property	Value
CAS Number	6925-48-0[1][2][3]
Molecular Formula	C13H11N3O2[1][2]
Molecular Weight	241.24 g/mol [3]
Appearance	Data not available
Melting Point	Data not available
Boiling Point	485.4°C at 760 mmHg[1]
Density	1.29 g/cm³[1]
Flash Point	247.4°C[1]
Vapor Pressure	3.09E-10 mmHg at 25°C[1]
Refractive Index	1.642[1]
Solubility	Data not available
InChI Key	KJNB DJZDRNLJJG-UHFFFAOYSA-N[3]

## Safety Data Sheet (SDS) Summary

A comprehensive Safety Data Sheet (SDS) for **p-[(p-aminophenyl)azo]benzoic acid** (CAS 6925-48-0) is not readily available. However, based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, the following hazard statements have been identified.[4] It is crucial to handle this compound with care, adhering to the safety precautions outlined for related azo dyes.

Table 2: GHS Hazard Statements for **p-[(p-aminophenyl)azo]benzoic acid**[4]

Hazard Code	Hazard Statement
H302	Harmful if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation
H351	Suspected of causing cancer

## General Safety Precautions for Handling Azo Dyes:

Azo dyes, as a class of compounds, are known to present certain hazards. Some azo dyes can cleave to form carcinogenic aromatic amines.<sup>[5][6]</sup> Therefore, the following general safety precautions are recommended:

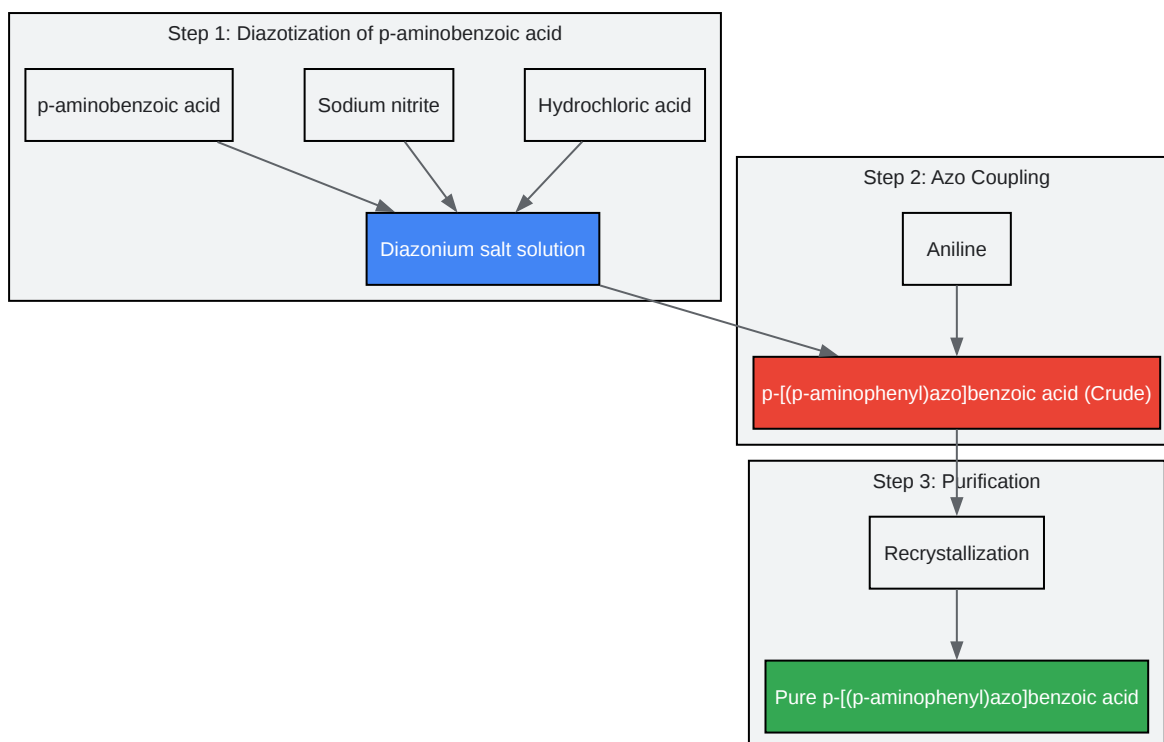
- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear compatible chemical-resistant gloves.
  - Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin contact.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

## Experimental Protocols

### Synthesis of p-[(p-aminophenyl)azo]benzoic acid

The following protocol is adapted from a standard procedure for the synthesis of related azo compounds.

### Experimental Workflow for Synthesis



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Caption: Workflow for the synthesis of **p-[(p-aminophenyl)azo]benzoic acid**.

Materials:

- p-aminobenzoic acid
- Sodium nitrite ( $\text{NaNO}_2$ )

- Concentrated hydrochloric acid (HCl)
- Aniline
- Sodium hydroxide (NaOH)
- Ice
- Ethanol (for recrystallization)

Procedure:

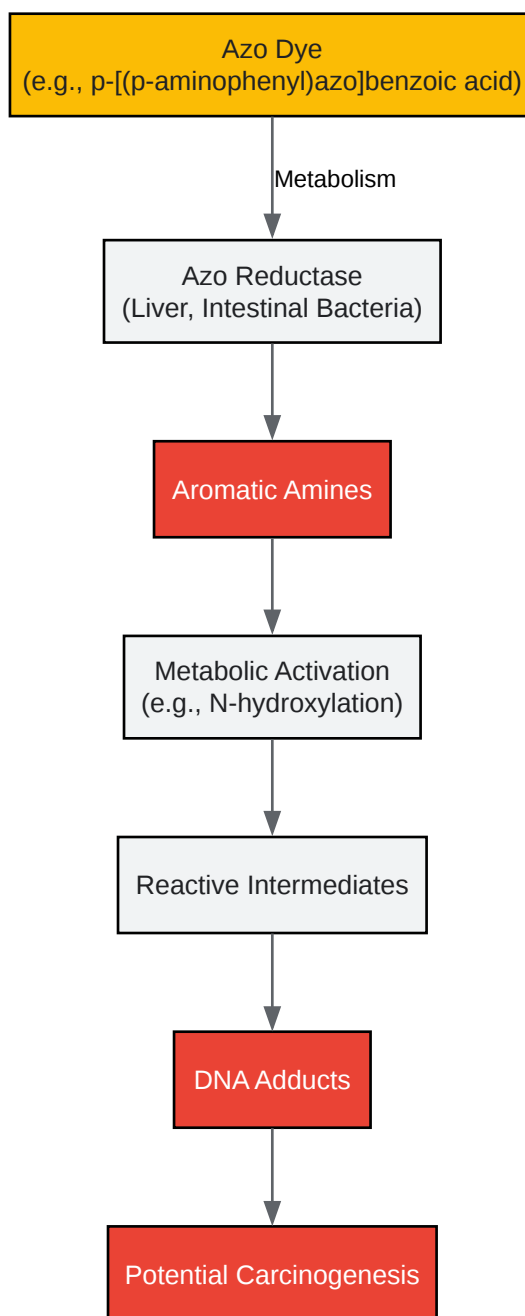
- Diazotization of p-aminobenzoic acid:
  - Dissolve a specific molar equivalent of p-aminobenzoic acid in dilute hydrochloric acid.
  - Cool the solution to 0-5°C in an ice bath.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise while maintaining the temperature between 0-5°C. Stir the mixture for 15-20 minutes after the addition is complete to ensure the formation of the diazonium salt.
- Azo Coupling:
  - In a separate beaker, dissolve an equimolar amount of aniline in dilute hydrochloric acid and cool it to 0-5°C.
  - Slowly add the cold diazonium salt solution to the cold aniline solution with constant stirring.
  - Make the solution alkaline by the slow addition of a cold sodium hydroxide solution to promote the coupling reaction. A colored precipitate of **p-[(p-aminophenyl)azo]benzoic acid** should form.
- Purification:
  - Filter the crude product and wash it with cold water to remove any unreacted starting materials and salts.

- Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain the pure **p-[(p-aminophenyl)azo]benzoic acid**.
- Dry the purified product in a vacuum oven.

## Signaling Pathways and Logical Relationships

While specific signaling pathways involving **p-[(p-aminophenyl)azo]benzoic acid** are not well-documented, the general concern with many azo dyes is their potential metabolic activation to carcinogenic aromatic amines.

Potential Metabolic Activation Pathway of Azo Dyes



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Caption: General metabolic pathway of azo dyes leading to potential carcinogenicity.

This diagram illustrates the general mechanism by which some azo dyes can be metabolized by azo reductases, primarily in the liver and by intestinal microflora, to release aromatic amines. These amines can then undergo further metabolic activation to form reactive species that can bind to DNA, potentially leading to carcinogenic effects.

Disclaimer: This technical guide is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS). All laboratory work should be conducted by trained professionals in accordance with established safety protocols and regulations.

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